

# Sculponeatic Acid: A Technical Overview of its Discovery and Origin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Sculponeatic acid*

Cat. No.: *B1151703*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Sculponeatic acid** is a novel A-ring contracted oleanane triterpenoid.[1] Since its discovery, it has garnered interest within the scientific community for its unique chemical structure. This technical guide provides a comprehensive overview of the available scientific information regarding **sculponeatic acid**, focusing on its discovery, origin, and chemical properties. It is important to note that while the structure of **sculponeatic acid** has been elucidated, there is a significant lack of publicly available data on its specific biological activities, quantitative metrics such as IC50 values, and its mechanism of action, including any involvement in signaling pathways.

## Discovery and Origin

**Sculponeatic acid** was first isolated from the plant *Isodon sculponeatus*, a perennial herb distributed widely in southern China.[2] The discovery was reported in a 2009 publication in the *Chemical & Pharmaceutical Bulletin* by Wang F., Li X.M., and Liu J.K.[1][3] This compound represents the first reported natural occurrence of an A-ring contracted oleanane triterpenoid.  
[1]

*Isodon sculponeatus*, belonging to the Lamiaceae family, has a history of use in folk medicine for treating conditions like dysentery and beriberi.[2] Phytochemical investigations of this plant have revealed a rich diversity of bioactive compounds, primarily ent-kaurane diterpenoids.[2]

## Chemical Properties

The chemical structure of **sculponeatic acid** was elucidated through extensive spectroscopic analysis.[1] Key properties are summarized in the table below.

Property	Value	Reference
Chemical Name	Sculponeatic acid	[1]
CAS Number	1169806-02-3	[3]
Molecular Formula	C30H46O4	[3]
Molecular Weight	470.68 g/mol	[3]
Class	A-ring contracted oleanane triterpenoid	[1][3]

## Biological Activity: A Knowledge Gap

A thorough review of the scientific literature reveals a notable absence of specific quantitative data on the biological activity of **sculponeatic acid**. While other compounds isolated from *Isodon sculponeatus* have demonstrated cytotoxic and anti-inflammatory activities, no such studies have been published for **sculponeatic acid** itself.[2]

## General Biological Activities of Oleanane Triterpenoids

To provide context for potential future research, the broader class of oleanane triterpenes, to which **sculponeatic acid** belongs, is known to exhibit a wide range of pharmacological effects. These include, but are not limited to:

- **Anti-inflammatory activity:** Many oleanane triterpenoids have been shown to possess anti-inflammatory properties.
- **Anticancer activity:** Some oleanane derivatives have demonstrated cytotoxicity against various cancer cell lines.
- **Hepatoprotective effects:** Certain compounds in this class have been investigated for their ability to protect the liver from damage.

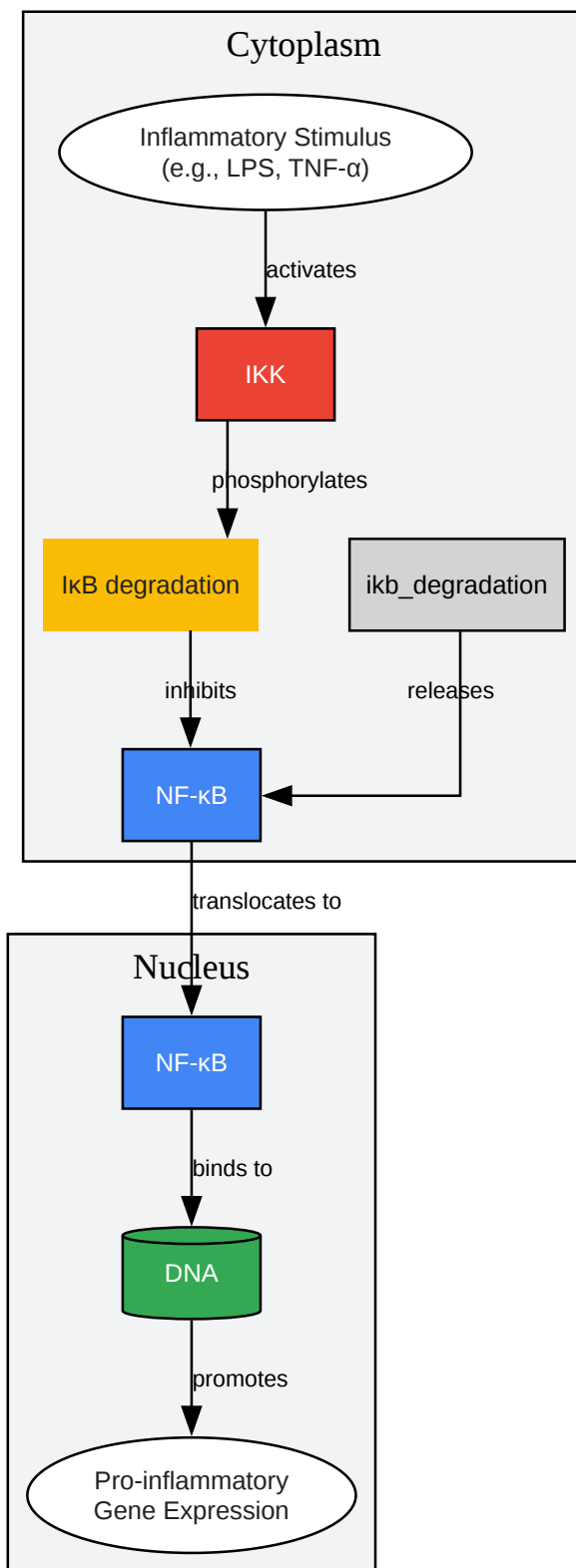
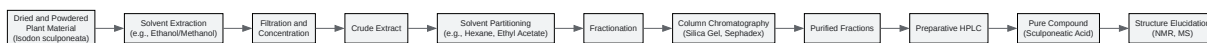
- Antimicrobial and antiviral properties: Various oleanane triterpenoids have shown activity against bacteria, fungi, and viruses.

It is crucial to reiterate that these are general activities of the oleanane triterpenoid class, and specific studies are required to determine if **sculponeatic acid** exhibits any of these effects.

## Experimental Protocols: A Representative Methodology

While the specific, detailed experimental protocol for the isolation of **sculponeatic acid** from the original research paper by Wang et al. (2009) is not readily available in the public domain, a general methodology for the isolation of triterpenoids from a plant source can be outlined. The following is a representative workflow.

### General Workflow for Triterpenoid Isolation



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. An Evaluation of the Cytotoxicity and Safety Profile of Usnic Acid for a Broad Panel of Human Cancers and Normal Cells with Respect to Its Enantiospecificity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Short-Chain Fatty Acids and Their Association with Signalling Pathways in Inflammation, Glucose and Lipid Metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Sculponeatic Acid: A Technical Overview of its Discovery and Origin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151703#sculponeatic-acid-discovery-and-origin]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)